

# improving reproducibility of Squarunkin A hydrochloride assays

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## Compound of Interest

Compound Name: *Squarunkin A hydrochloride*

Cat. No.: *B11932619*

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## Technical Support Center: Squarunkin A Hydrochloride Assays

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to improve the reproducibility of assays involving **Squarunkin A hydrochloride**. The information is intended for researchers, scientists, and drug development professionals.

### Frequently Asked Questions (FAQs)

Q1: What is **Squarunkin A hydrochloride** and what is its mechanism of action?

**Squarunkin A hydrochloride** is a potent and selective small-molecule inhibitor of the protein-protein interaction between the chaperone protein UNC119A and its myristoylated cargo proteins, such as the N-terminus of Src kinase.<sup>[1][2]</sup> By binding to UNC119A, Squarunkin A prevents the chaperone from binding to and trafficking myristoylated Src kinase. This interference with the spatial regulation of Src kinase leads to a disruption of its activation.<sup>[1]</sup>

Q2: What is the reported IC<sub>50</sub> value for **Squarunkin A hydrochloride**?

**Squarunkin A hydrochloride** has a reported IC<sub>50</sub> of 10 nM for the inhibition of the UNC119A-myristoylated Src N-terminal peptide interaction.<sup>[1][2]</sup>

Q3: How should **Squarunkin A hydrochloride** be stored?

For long-term storage, **Squarunkin A hydrochloride** powder should be kept at -20°C for up to 2 years. In DMSO, it can be stored at 4°C for up to 2 weeks or at -80°C for up to 6 months.

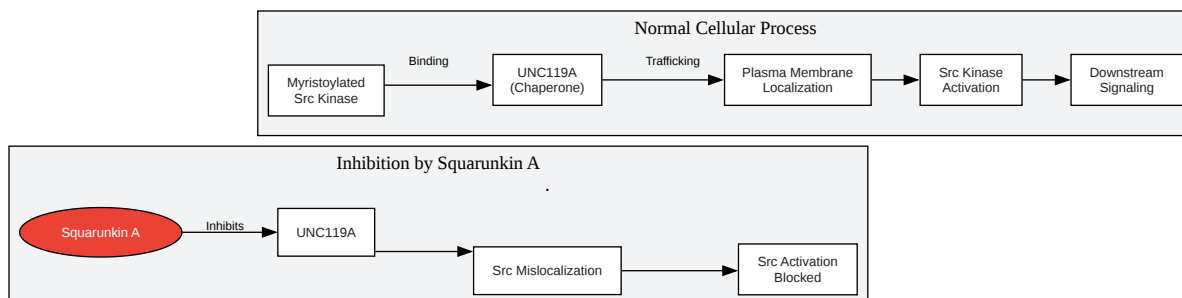
## Quantitative Data Summary

The following table summarizes key quantitative data for **Squarunkin A hydrochloride**.

Parameter	Value	Reference
IC50	10 nM (for UNC119A-myristoylated Src N-terminal peptide interaction)	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	560.01 g/mol	
Formula	C25H33ClF3N5O4	
Storage (Powder)	-20°C (2 years)	
Storage (in DMSO)	4°C (2 weeks), -80°C (6 months)	

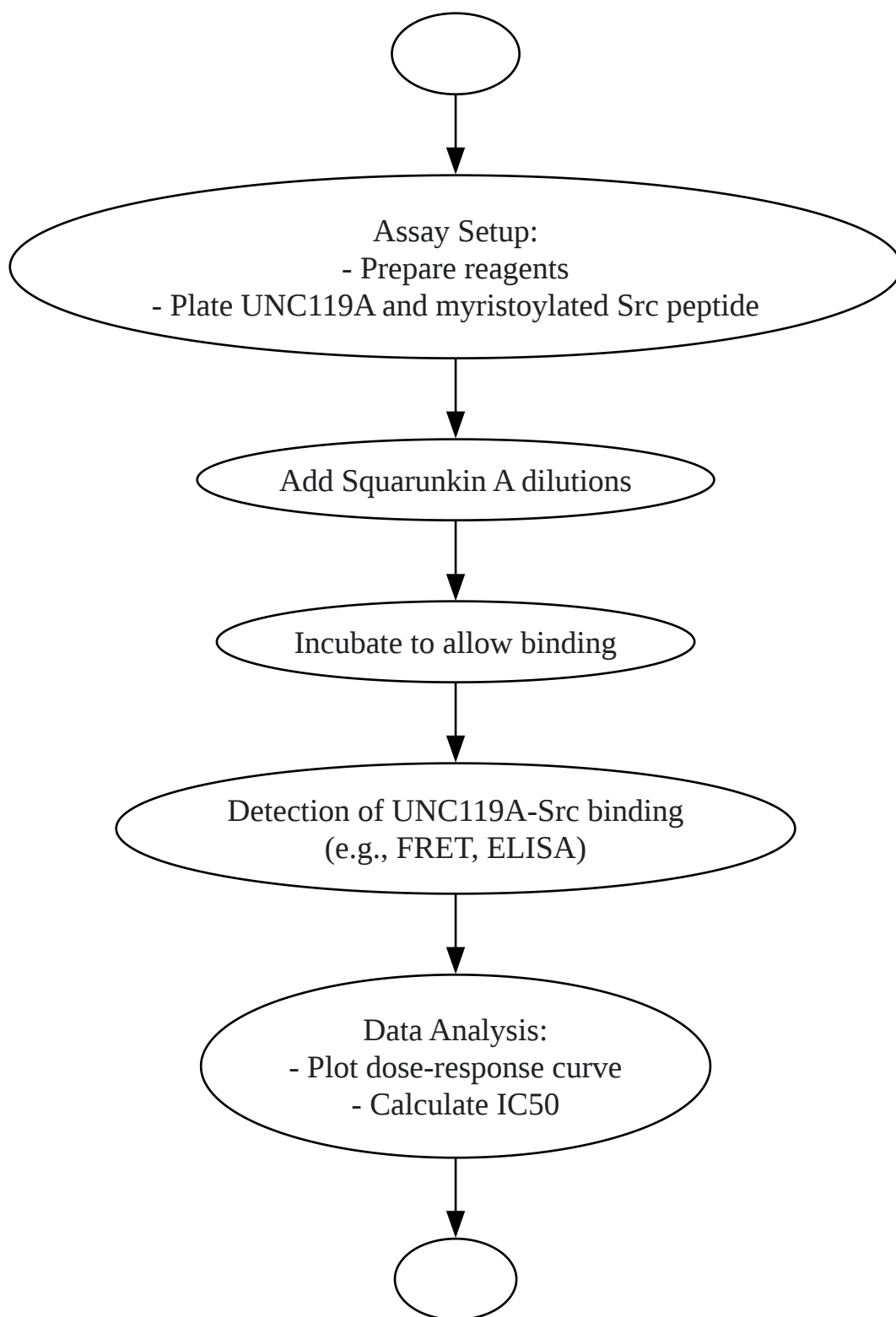
## Signaling Pathway and Experimental Workflow

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Caption: Mechanism of **Squarunkin A hydrochloride** action.



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## References

- 1. Small-Molecule Inhibition of the UNC119-Cargo Interaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Squarunkin A hydrochloride (6364) by Tocris, Part of Bio-Techne [bio-technique.com]
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